

Essential Safety and Operational Guide for 3-(2-Hydroxyethyl)-2-oxazolidinone

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Compound of Interest

Compound Name: 3-(2-Hydroxyethyl)-2-oxazolidinone

Cat. No.: B1293664

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-(2-Hydroxyethyl)-2-oxazolidinone** (CAS RN: 3356-88-5). Given its classification for causing serious eye irritation, adherence to these guidelines is critical to ensure personal safety and proper laboratory conduct.

Personal Protective Equipment (PPE)

The primary hazards associated with **3-(2-Hydroxyethyl)-2-oxazolidinone** are serious eye irritation and potential skin irritation.^{[1][2]} Therefore, a comprehensive PPE strategy is the first line of defense against exposure.

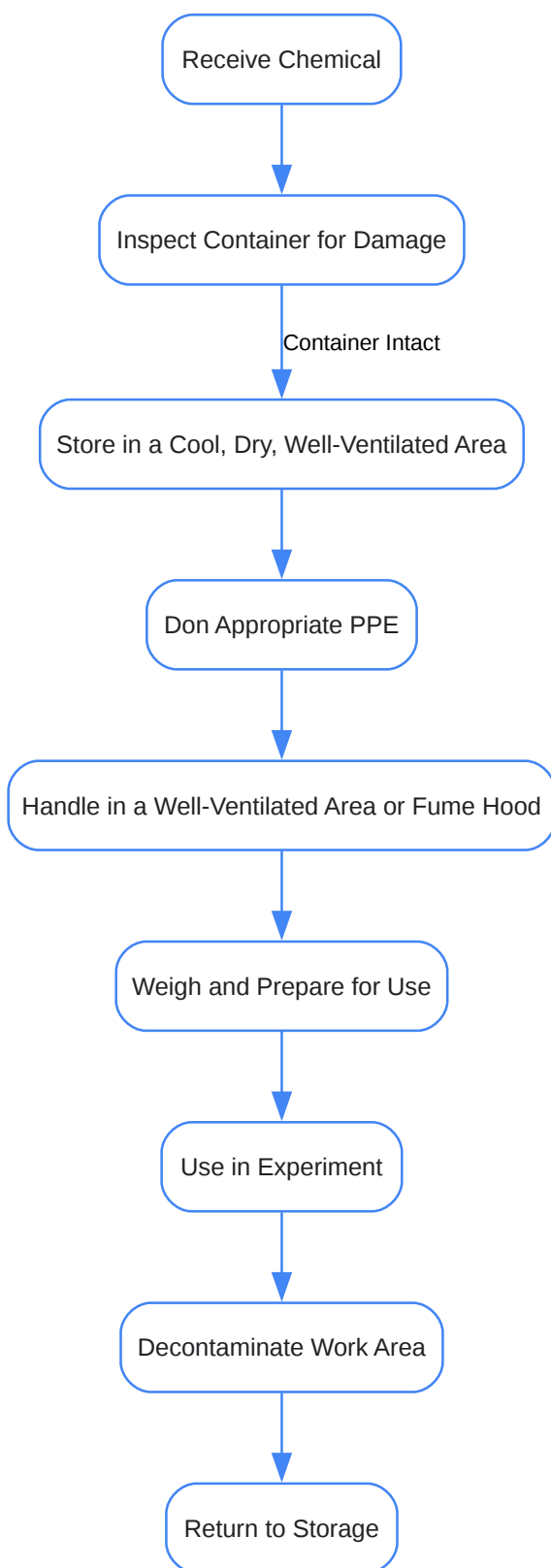
Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A face shield should be worn in situations with a high risk of splashing.	To protect against splashes that could cause serious eye damage.[1][2]
Skin Protection	<p>- Gloves: Chemically resistant gloves (e.g., nitrile, neoprene, or butyl rubber) are required. Inspect gloves for any signs of degradation or perforation before and during use. Dispose of contaminated gloves immediately after use. - Lab Coat: A standard laboratory coat must be worn and buttoned to prevent skin contact.</p>	To prevent skin contact which may cause irritation. The choice of glove material should be based on the specific laboratory task and potential for exposure.
Respiratory Protection	Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. If there is a potential for aerosol generation or if handling large quantities in a poorly ventilated area, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	To prevent inhalation of potentially harmful aerosols or vapors.

Operational and Disposal Plans

Strict adherence to the following operational and disposal procedures is crucial for the safe handling and management of **3-(2-Hydroxyethyl)-2-oxazolidinone**.

Safe Handling and Storage Workflow

The following diagram outlines the procedural flow for the safe handling and storage of **3-(2-Hydroxyethyl)-2-oxazolidinone**.



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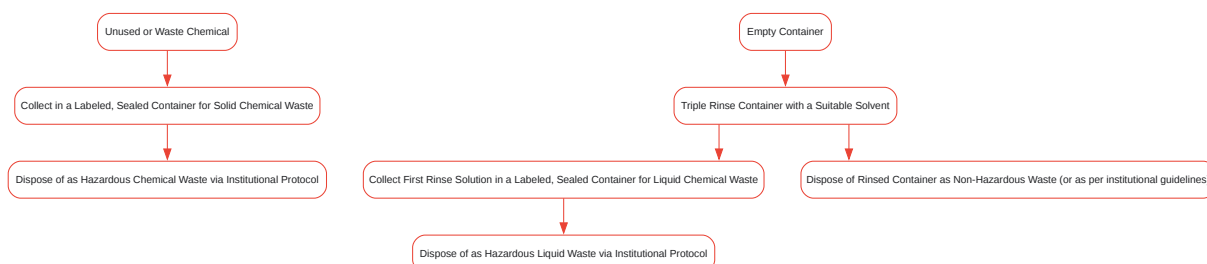
Caption: Workflow for Safe Handling and Storage.

Step-by-Step Handling Procedures:

- **Receiving and Inspection:** Upon receipt, carefully inspect the container for any signs of damage or leaks.
- **Storage:** Store the container in a cool, dry, and well-ventilated area away from incompatible materials. The storage class is 11 for combustible solids.^{[1][2]}
- **Personal Protective Equipment:** Before handling, don the appropriate PPE as outlined in the table above.
- **Handling Environment:** All handling of **3-(2-Hydroxyethyl)-2-oxazolidinone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- **Avoiding Contamination:** Avoid direct contact with skin, eyes, and clothing. Prevent the formation of dust and aerosols.
- **Hygiene:** After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.
- **Work Area Decontamination:** Clean the work area thoroughly after each use to remove any residual contamination.

Disposal Plan

Proper disposal of **3-(2-Hydroxyethyl)-2-oxazolidinone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



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Caption: Disposal Plan for **3-(2-Hydroxyethyl)-2-oxazolidinone**.

Step-by-Step Disposal Procedures:

- Waste Chemical: Collect any unused or waste **3-(2-Hydroxyethyl)-2-oxazolidinone** in a clearly labeled, sealed, and compatible container designated for solid chemical waste.
- Contaminated Materials: Any materials, such as gloves or wipes, that are contaminated with the chemical should also be collected in a designated hazardous waste container.
- Empty Containers:
 - Thoroughly empty the container of all contents.
 - Triple rinse the container with a suitable solvent (e.g., water or an appropriate organic solvent).
 - Collect the first rinse solution as hazardous liquid waste in a separate, clearly labeled, and sealed container.

- Subsequent rinsates may be disposed of down the drain with copious amounts of water, depending on local regulations.
- After thorough rinsing and drying, the empty container can typically be disposed of as non-hazardous waste. Deface the label before disposal.
- Final Disposal: All collected hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor, in accordance with all local, state, and federal regulations.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes.[3] Remove contaminated clothing and shoes.[3] If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention if symptoms persist.[4]
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

In all cases of exposure, it is crucial to seek professional medical advice and provide the Safety Data Sheet (SDS) for **3-(2-Hydroxyethyl)-2-oxazolidinone** to the responding medical personnel.

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References

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- 3. ehs.princeton.edu [ehs.princeton.edu]
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